

# Personal protective equipment for handling BI-3802

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BI-3802

Cat. No.: B15608154

[Get Quote](#)

## Essential Safety and Handling Guide for BI-3802

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **BI-3802**, a potent BCL6 degrader. This document provides immediate, essential safety information and procedural guidance to ensure laboratory safety and operational efficiency.

**BI-3802** is a chemical probe and a highly potent BCL6 degrader used in biomedical research. [1][2] Due to its bioactive nature, proper handling and disposal are critical to ensure the safety of laboratory personnel and the environment. This guide provides a detailed overview of the necessary personal protective equipment (PPE), handling procedures, and disposal plans for **BI-3802**.

## Quantitative Data Summary

For quick reference, the following tables summarize the key quantitative data for **BI-3802**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>29</sub> ClN <sub>6</sub> O <sub>3</sub>
Molecular Weight	484.98 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO
Storage Conditions (Powder)	-20°C for up to 3 years
Storage Conditions (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month <sup>[2]</sup>

Table 2: Hazard Identification and Safety Precautions

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Not Classified	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.
Skin Corrosion/Irritation	Not Classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage/Irritation	Not Classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Specific Target Organ Toxicity	Not Classified	P260: Do not breathe dust/fume/gas/mist/vapors/spray.

Note: The hazard classification is based on available Safety Data Sheets for similar research compounds from the same supplier. It is imperative to consult the specific SDS for **BI-3802** upon receipt.

## Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is mandatory for the safe handling and disposal of **BI-3802**.

### Operational Plan: Step-by-Step Handling Procedures

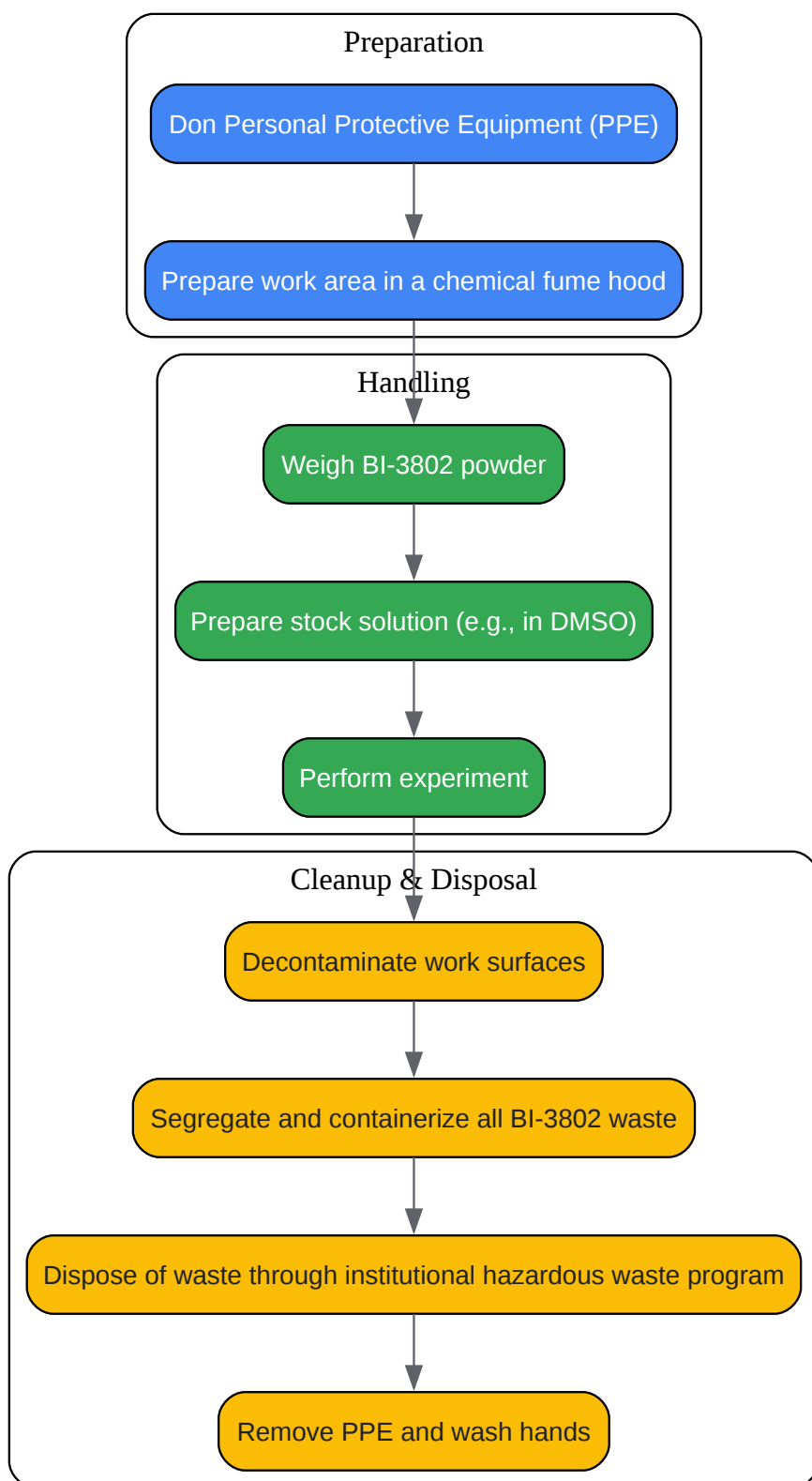
- Engineering Controls:
  - Always handle **BI-3802** in a well-ventilated area.
  - Use of a chemical fume hood is required when handling the powdered form or preparing stock solutions to avoid inhalation of dust or aerosols.
  - Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles with side shields.
  - Hand Protection: Wear nitrile gloves. Change gloves immediately if they become contaminated.
  - Body Protection: A standard laboratory coat must be worn.
  - Respiratory Protection: If working outside of a fume hood with the potential for aerosol generation, a NIOSH-approved respirator is necessary.
- Hygiene Practices:
  - Wash hands thoroughly with soap and water after handling **BI-3802**, before breaks, and at the end of the workday.
  - Do not eat, drink, or smoke in laboratory areas where **BI-3802** is handled.
  - Keep the container tightly closed when not in use.

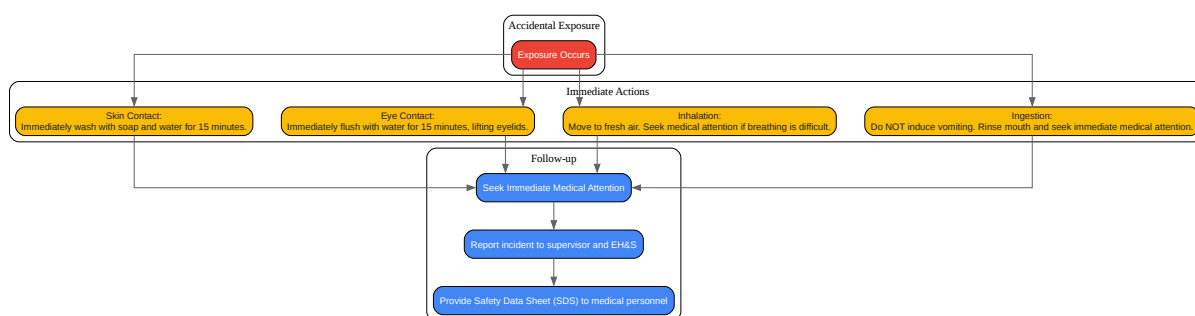
### Disposal Plan: Step-by-Step Waste Management

- Segregation:
  - All disposable materials that have come into contact with **BI-3802** (e.g., pipette tips, tubes, gloves) should be considered chemical waste.
  - Segregate **BI-3802** waste from other laboratory waste streams.
- Containerization:
  - Collect all solid waste in a dedicated, clearly labeled, and sealed chemical waste container.
  - Collect all liquid waste (e.g., unused solutions) in a separate, labeled, and sealed chemical waste container.
- Disposal:
  - Dispose of **BI-3802** waste through your institution's hazardous waste management program.
  - Do not dispose of **BI-3802** down the drain or in the regular trash.
  - Follow all local, state, and federal regulations for hazardous waste disposal.

## Visual Workflow and Emergency Procedures

The following diagrams illustrate the standard operating procedure for handling **BI-3802** and the appropriate response in an emergency.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BI-3802 - MedChem Express [[bioscience.co.uk](http://bioscience.co.uk)]
- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]

- To cite this document: BenchChem. [Personal protective equipment for handling BI-3802]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608154#personal-protective-equipment-for-handling-bi-3802]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)